

Application Notes: Preparation of Mephetyl Tetrazole Stock Solution with DMSO

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Compound of Interest

Compound Name: Mephetyl tetrazole

Cat. No.: B3183329

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Introduction to Mephetyl Tetrazole

Mephetyl tetrazole is a potent and selective blocker of the Kv1.5 potassium channel, with an IC₅₀ value of 330 nM.[1][2] The Kv1.5 channel, a voltage-gated potassium channel, is a key molecular target in the research of atrial fibrillation.[2] **Mephetyl tetrazole** exhibits selective prolongation of the atrial effective refractory period (ERP) without significantly affecting the ventricular ERP.[2][3] Its properties also make it a compound of interest in cancer research.[1] Tetrazoles, the class of compounds to which **Mephetyl tetrazole** belongs, are synthetic organic heterocyclic compounds that can act as bioisosteres for carboxylate groups, a feature that makes them valuable in pharmaceutical development.[4]

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Mephetyl tetrazole**.

Property	Value	Source
Chemical Name	1-[2-(4-Methoxyphenyl)ethyl]-5-[1-(4-methylphenyl)cyclopropyl]-1H-tetrazole	[5]
Molecular Formula	C ₂₀ H ₂₂ N ₄ O	[1][5]
Molecular Weight	334.41 g/mol	[1][2]
CAS Number	916923-10-9	[1][2][5]
Appearance	Pale yellow oil or solid	[6]
Biological Activity	Selective Kv1.5 potassium channel blocker	[2]
IC ₅₀	330 nM	[1][2]
Solubility (DMSO)	≥5 mg/mL	[2]
Powder Storage	2 years at -20°C	[1]
Stock Solution Storage (in DMSO)	2 weeks at 4°C; 6 months at -80°C	[1]

Experimental Protocol: Preparation of a 10 mM Mephetyl Tetrazole Stock Solution in DMSO

This protocol provides a detailed method for preparing a 10 mM stock solution of **Mephetyl tetrazole** using Dimethyl Sulfoxide (DMSO) as the solvent.

3.1. Materials and Equipment

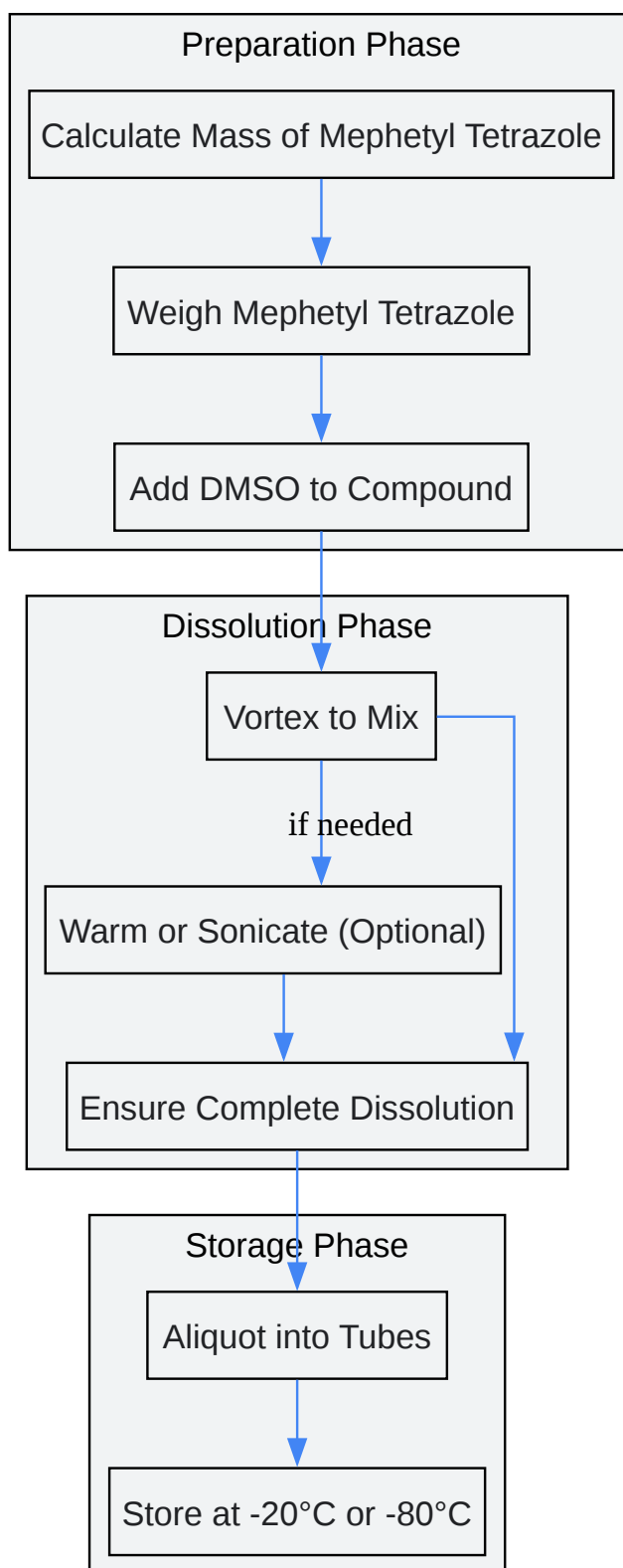
- **Mephetyl tetrazole** (solid or oil form)
- Anhydrous Dimethyl Sulfoxide (DMSO), ACS Reagent Grade or higher[7]
- Calibrated analytical balance

- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- **Mephetyl tetrazole** may be harmful if swallowed.^[6] Avoid inhalation and direct contact with skin and eyes.^[6]
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Refer to the Safety Data Sheet (SDS) for **Mephetyl tetrazole** for complete safety information.^[6]

3.3. Preparation Workflow



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Caption: Workflow for **Mephetyl Tetrazole** stock solution preparation.

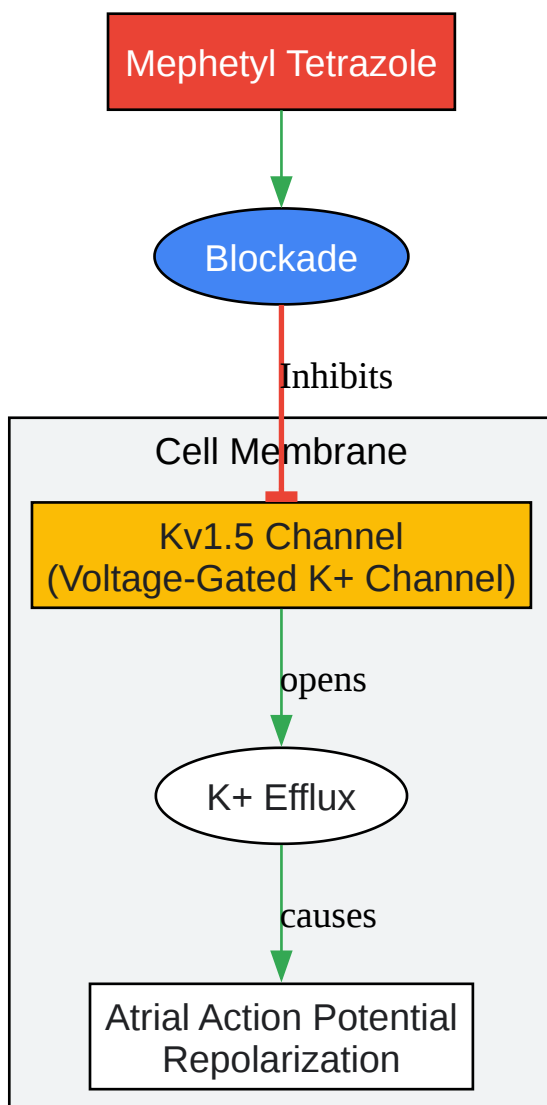
3.4. Step-by-Step Procedure

- Determine Required Mass:
 - Calculate the mass of **Mephetyl tetrazole** needed to prepare the desired volume of a 10 mM stock solution.
 - The molecular weight (MW) is 334.41 g/mol .
 - Formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ (mmol/L)} \times 334.41 \text{ (g/mol)} / 1000$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 334.41 \text{ g/mol} / 1000 = 3.344 \text{ mg}$
- Weigh the Compound:
 - Using a calibrated analytical balance, carefully weigh the calculated mass of **Mephetyl tetrazole**.
 - Transfer the compound directly into a sterile microcentrifuge tube or an appropriate vial.
- Add Solvent:
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the **Mephetyl tetrazole**.
 - For the example above, add 1 mL of DMSO.
- Dissolve the Compound:
 - Securely cap the vial and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
 - If dissolution is slow, gently warm the solution in a water bath (not exceeding 37°C) or sonicate for a few minutes to aid dissolution.

- Aliquot and Store:
 - For long-term storage and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for up to 6 months or at 4°C for short-term use (up to 2 weeks).
- [\[1\]](#)

Mechanism of Action: Signaling Pathway Diagram

Mephetyl tetrazole's primary mechanism of action involves the direct blockade of the Kv1.5 voltage-gated potassium channel, which is crucial for the repolarization phase of the action potential in atrial cardiomyocytes.



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Caption: Inhibition of the Kv1.5 potassium channel by **Mephetyl tetrazole**.

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